

Technical Safety Guide: 2,5-Difluorophenylboronic Acid

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Compound of Interest

Compound Name: 2,5-Difluorophenylboronic acid

Cat. No.: B069649

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical safety information for **2,5-Difluorophenylboronic acid**, a compound frequently utilized in pharmaceutical research and development. The following sections detail the potential hazards, handling procedures, and emergency responses associated with this substance to ensure its safe use in a laboratory setting.

Chemical Identification and Physical Properties

Identifier	Value
Chemical Name	2,5-Difluorophenylboronic acid
Synonyms	2,5-Difluorobenzeneboronic acid
CAS Number	193353-34-3
Molecular Formula	C ₆ H ₅ BF ₂ O ₂
Molecular Weight	157.91 g/mol
Appearance	Solid
Melting Point	105-110 °C

Hazard Identification and Classification

2,5-Difluorophenylboronic acid is classified as a hazardous substance. The following table summarizes its classification according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)	H335: May cause respiratory irritation

Signal Word:Warning

Hazard Pictograms:

Safe Handling and Storage

Adherence to proper handling and storage protocols is paramount to minimize risk.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **2,5-Difluorophenylboronic acid** to determine the appropriate level of personal protection. The following recommendations are based on standard laboratory practices for hazardous chemicals.

Protection Type	Specification
Eye Protection	Goggles (European standard - EN 166)
Hand Protection	Protective gloves
Skin and Body Protection	Wear appropriate protective gloves and clothing to prevent skin exposure
Respiratory Protection	Not required under normal use conditions with adequate ventilation. For large scale or emergency use, a NIOSH/MSHA or European Standard EN 136 approved respirator is recommended

Engineering Controls

Ensure adequate ventilation, especially in confined areas.

Storage Conditions

Store in a tightly closed container in a dry and well-ventilated place.

Emergency Procedures

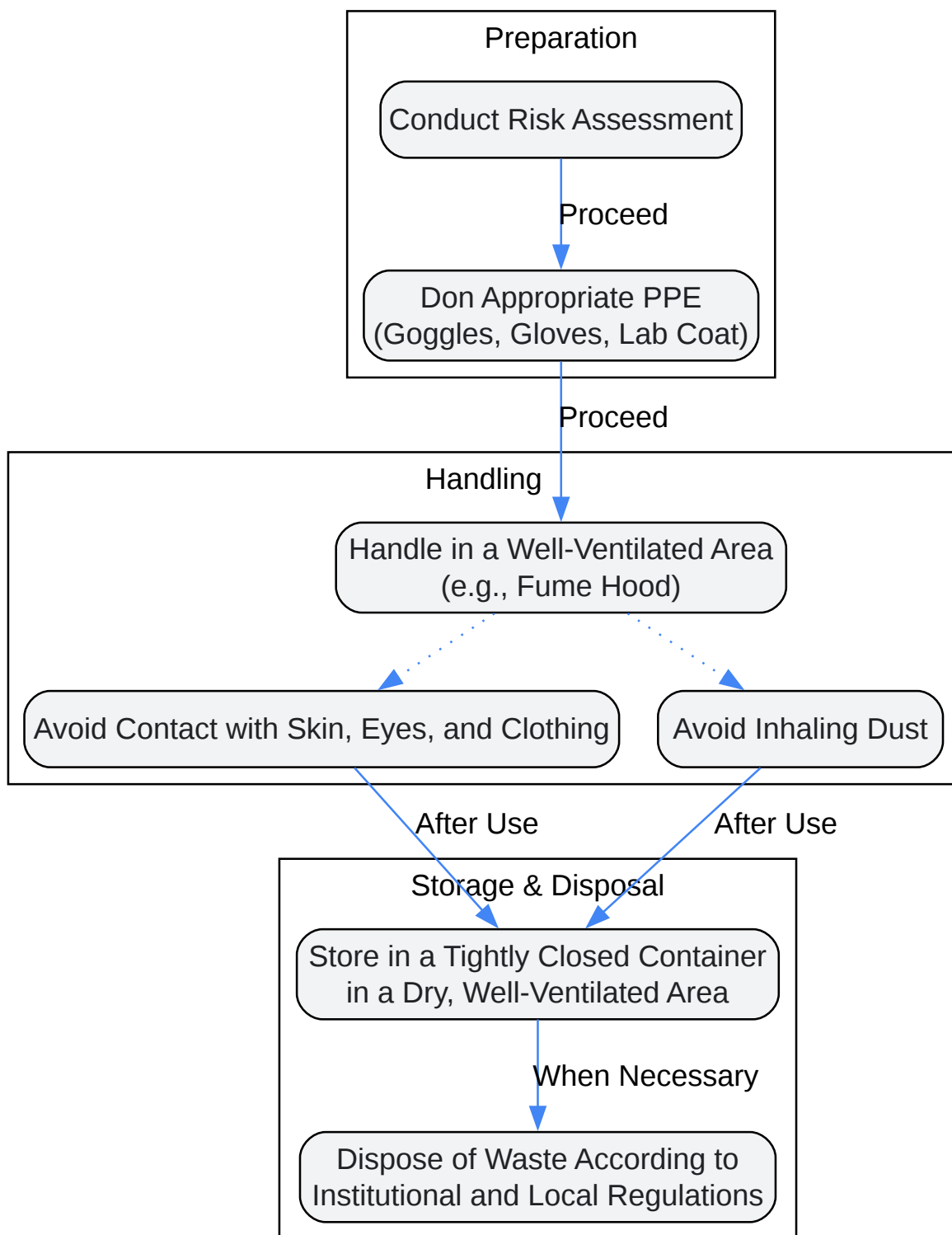
A clear understanding of emergency protocols is essential when working with **2,5-Difluorophenylboronic acid**.

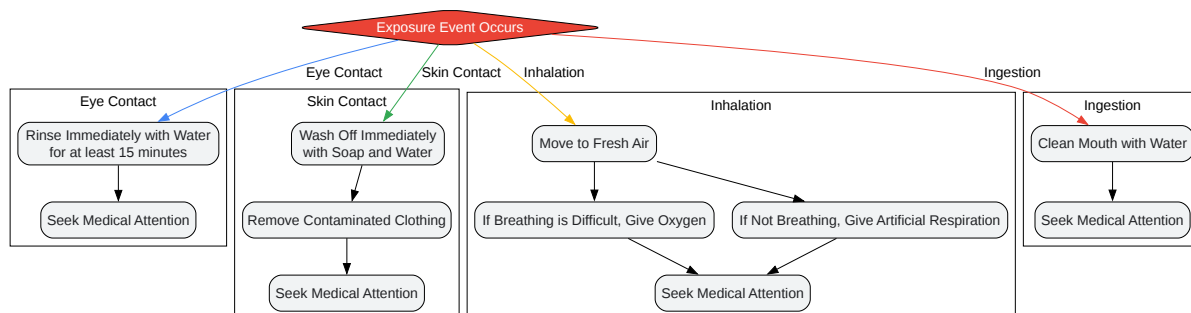
First-Aid Measures

Exposure Route	First-Aid Protocol
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. Get medical attention.
Ingestion	Clean mouth with water. Get medical attention.
Inhalation	Remove from exposure, lie down. Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention.

Experimental Protocols and Workflows

The following diagrams illustrate the logical workflows for handling and responding to incidents involving **2,5-Difluorophenylboronic acid**.





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